

physical and chemical properties of Methyl 6-amino-3-bromopicolinate

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Compound of Interest

Compound Name: **Methyl 6-amino-3-bromopicolinate**

Cat. No.: **B070948**

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An In-depth Technical Guide on Methyl 6-amino-3-bromopicolinate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 6-amino-3-bromopicolinate is a substituted pyridine derivative with the CAS Number 178876-83-0.[1][2][3] It serves as a valuable building block and intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds and agrochemicals. Its structure, featuring an amino group, a bromine atom, and a methyl ester on the picolinate scaffold, provides multiple reaction sites for further chemical modifications. This guide provides a comprehensive overview of its known physical and chemical properties, along with detailed experimental protocols for its synthesis and purification.

Physical and Chemical Properties

The physical and chemical properties of **Methyl 6-amino-3-bromopicolinate** are summarized below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	178876-83-0	[1] [2] [3]
Molecular Formula	C ₇ H ₇ BrN ₂ O ₂	[2] [3]
Molecular Weight	231.05 g/mol	[2] [3]
Appearance	White to light yellow powder/crystal	
Melting Point	94.0 - 98.0 °C	
Purity	>98.0% (GC), ≥96%	[2]
Storage Conditions	4°C, protect from light, stored under nitrogen	[2]
IUPAC Name	methyl 6-amino-3-bromo-2-pyridinecarboxylate	[4]
Synonyms	Methyl 6-amino-3-bromopyridine-2-carboxylate, 6-Amino-3-bromopicolinic Acid Methyl Ester	[2]

Computational Data

Computationally derived properties provide insights into the molecule's behavior in various chemical and biological systems.

Property	Value	Reference(s)
Topological Polar Surface Area (TPSA)	65.21 Å ²	[2]
logP (Octanol-Water Partition Coefficient)	1.2129	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	1	[2]

Spectral Data

Spectroscopic data is crucial for the structural confirmation and purity assessment of the compound.

Spectrum Type	Data	Reference(s)
Mass Spectrum (ESI)	m/e: 231.0 [M+H] ⁺	[1]
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm) = 7.76 (d, J = 7.88Hz, 1H), 7.34 (d, J = 7.92Hz, 1H), 5.23 (s, 2H), 3.94 (s, 3H)	[1]

Experimental Protocols

The following sections detail the methodologies for the synthesis and purification of **Methyl 6-amino-3-bromopicolinate**.

Synthesis of Methyl 6-amino-3-bromopicolinate

The synthesis involves the bromination of Methyl 6-aminopicolinate.[\[1\]](#)

Materials:

- Methyl 6-aminopyridine-2-carboxylate

- Bromine
- Chloroform

Procedure:

- Dissolve Methyl 6-aminopyridine-2-carboxylate (10 g, 66.0 mmol) in chloroform (450 mL).[1]
- Slowly add a solution of bromine (3.4 mL, 66.0 mmol) in chloroform (100 mL) to the reaction mixture at room temperature.[1]
- Stir the reaction mixture for 40 hours at room temperature.[1]
- Upon completion, proceed with the workup and purification steps.

Workup and Purification

Materials:

- Chloroform
- Saturated sodium thiosulfate solution
- Water
- Anhydrous sodium sulfate
- Silica gel
- Ethyl acetate
- Hexane

Procedure:

- Dilute the reaction mixture with chloroform.[1]
- Wash the mixture sequentially with a saturated sodium thiosulfate solution and then with water.[1]

- Separate the organic phase and dry it over anhydrous sodium sulfate.[1]
- Concentrate the organic phase under reduced pressure to remove the solvent.[1]
- Purify the resulting residue by silica gel column chromatography, using an ethyl acetate/hexane mixture as the eluent to afford **Methyl 6-amino-3-bromopicolinate** as a yellow solid.[1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **Methyl 6-amino-3-bromopicolinate**.



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Caption: Workflow for the synthesis and purification of **Methyl 6-amino-3-bromopicolinate**.

Safety Information

For detailed safety information, including hazard statements and precautionary measures, it is recommended to consult the Safety Data Sheet (SDS) from the supplier. The compound is intended for research use only and not for diagnostic or therapeutic use.[3]

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